

Technical Guide: Biological and Functional Divergence of Sulfated vs. Non-Sulfated CCK-8

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Compound of Interest

Compound Name: *Asp-Tyr(SO₃H)-Met-Gly-Trp-Met-Asp-Phe-NH₂*
Cat. No.: *B12061907*

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Executive Summary

This technical guide delineates the critical pharmacological and structural distinctions between Sulfated Cholecystokinin-8 (CCK-8s) and Non-Sulfated Cholecystokinin-8 (CCK-8ns). While both peptides share the same amino acid sequence, the presence of an O-sulfate ester on the tyrosine residue (position 2 from the N-terminus of the octapeptide) acts as a binary molecular switch. This modification dictates receptor selectivity, metabolic stability, and physiological outcome.

Key Takeaway: CCK-8s is the primary biologically active form in the periphery, essential for high-affinity binding to the CCK1 (CCK-A) receptor. CCK-8ns retains high affinity only for the CCK2 (CCK-B) receptor, primarily functioning in the central nervous system.^[1]

Structural Biochemistry

The core octapeptide sequence for both forms is Asp-Tyr-Met-Gly-Trp-Met-Asp-Phe-NH₂.^[2]

- CCK-8s (Sulfated): The Tyrosine at position 27 (relative to prepro-CCK) or position 2 (relative to the octapeptide) undergoes post-translational sulfation. This creates a highly acidic,

negatively charged moiety (

).

- CCK-8ns (Non-sulfated): Lacks this modification, presenting a hydroxyl group (-OH) at the Tyrosine residue.

Chemical Stability and Synthesis

The sulfate ester in CCK-8s is acid-labile. This presents significant challenges during Solid Phase Peptide Synthesis (SPPS). Standard cleavage cocktails containing high concentrations of Trifluoroacetic acid (TFA) can cause desulfation (hydrolysis of the ester).

- Handling Implication: CCK-8s must be synthesized using acid-sensitive protecting groups or sulfated post-synthetically. It should be stored at -20°C and dissolved in neutral to slightly basic buffers (pH 7.5–8.0) to prevent autohydrolysis.

Receptor Pharmacology: The Selectivity Filter

The biological divergence is driven by the differential affinity for the two G-protein coupled receptors (GPCRs): CCK1 (Alimentary) and CCK2 (Brain).

Quantitative Binding Data (Values)

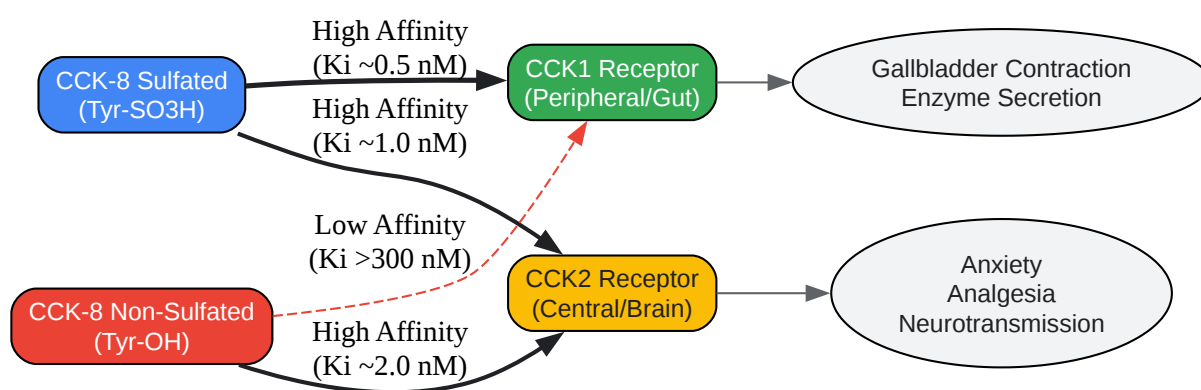
The following table summarizes the binding affinities. Note the orders-of-magnitude difference at the CCK1 receptor.[\[3\]](#)

Ligand	CCK1 Receptor (, nM)	CCK2 Receptor (, nM)	Selectivity Profile
CCK-8s	~0.2 – 0.8	~0.5 – 1.5	Non-selective (High Affinity for Both)
CCK-8ns	~300 – 1000	~1.0 – 5.0	Highly Selective for CCK2
Gastrin	>10,000	~1.0 – 5.0	Selective for CCK2

Data aggregated from Noble et al. and IUPHAR databases.

Mechanism of Selectivity

The CCK1 receptor possesses a specific binding pocket involving Arginine residues that form an electrostatic salt bridge with the sulfate group of CCK-8s. Without this sulfate group (as in CCK-8ns), the binding energy is insufficient to maintain a stable conformation, resulting in a 500- to 1000-fold loss of affinity. The CCK2 receptor does not require this electrostatic interaction, allowing both forms to bind with high affinity.



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Figure 1: Receptor Selectivity Flowchart. Note the inability of CCK-8ns to effectively activate the CCK1 pathway.

Physiological Divergence[1]

Peripheral Systems (Gut-Brain Axis)

- **CCK-8s Dominance:** Because the gut expresses primarily CCK1 receptors (on vagal afferents and pancreatic acinar cells), CCK-8s is the obligatory physiological agonist.
- **Action:** It triggers gallbladder contraction, pancreatic enzyme secretion, and induces satiety by signaling via the vagus nerve to the nucleus of the solitary tract (NTS).

- Experimental Note: Using CCK-8ns in a gallbladder contraction assay will yield false negatives or require non-physiological concentrations.

Central Nervous System[1][5][6][7][8]

- Co-existence: Both receptors exist in the CNS, but CCK2 is more prevalent in the cortex, striatum, and hippocampus.
- CCK-8ns Role: While CCK-8s is also abundant in the brain, CCK-8ns can effectively modulate CCK2-mediated pathways, such as anxiety and panic attacks. However, because CCK-8s binds both receptors, it is often used as the universal tool compound in CNS studies unless specific CCK2 selectivity is required (in which case, Gastrin or specific synthetics are preferred over CCK-8ns).

Experimental Protocol: Calcium Mobilization Assay (FLIPR)

To empirically verify the difference between sulfated and non-sulfated forms, a functional calcium mobilization assay using Gq-coupled signaling is the industry standard.

Objective: Compare

of CCK-8s vs. CCK-8ns in CHO-K1 cells stably expressing human CCK1 Receptor.

Reagents

- Cell Line: CHO-K1-hCCK1 (Recombinant).
- Ligands: CCK-8s (Tocris/Sigma) and CCK-8ns. Dissolve in DMSO to 1 mM stock; dilute in assay buffer.
- Dye: Fluo-4 AM or Calcium 6 Assay Kit (Molecular Devices).
- Assay Buffer: HBSS + 20 mM HEPES, pH 7.4.

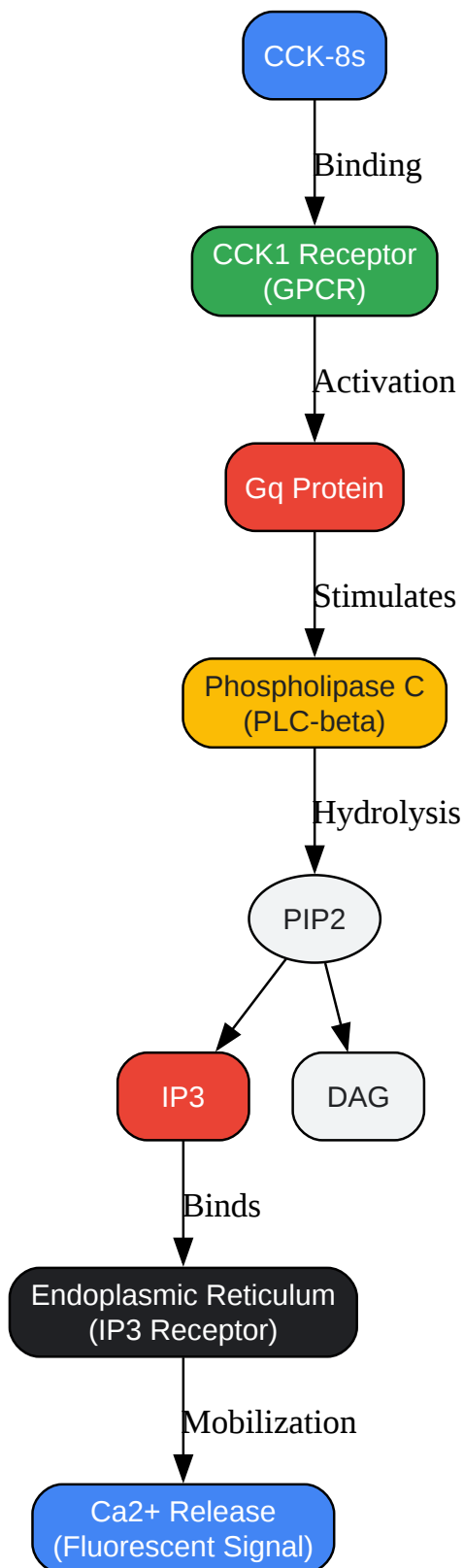
Step-by-Step Workflow

- Cell Plating:

- Seed CHO-hCCK1 cells at 50,000 cells/well in a 96-well black-wall/clear-bottom poly-D-lysine coated plate.
- Incubate overnight at 37°C, 5% CO₂.
- Dye Loading:
 - Remove culture media.[\[4\]](#)
 - Add 100 µL of Dye Loading Buffer (Fluo-4 AM in Assay Buffer + 2.5 mM Probenecid to inhibit anion transport).
 - Incubate 1 hour at 37°C, then 15 min at RT.
- Compound Preparation:
 - Prepare 5x concentration serial dilutions of CCK-8s and CCK-8ns in Assay Buffer (Range: M to M).
- Measurement (FLIPR/FlexStation):
 - Baseline: Record fluorescence (Ex 485nm / Em 525nm) for 20 seconds.
 - Injection: Automatically inject 25 µL of 5x compound.
 - Response: Record fluorescence for 120 seconds.
- Data Analysis:
 - Calculate (Peak fluorescence minus baseline).
 - Plot Log[Concentration] vs. Response.
 - Expected Result: CCK-8s will show a sigmoidal dose-response with

. CCK-8ns will show no response or a response only at

.



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Figure 2: Gq-Coupled Signaling Pathway utilized in the FLIPR assay. CCK-8s triggers this cascade via CCK1; CCK-8ns fails to recruit Gq at physiological concentrations.

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